

Application Note: High-Purity Synthesis of (3R)-3-Aminopent-4-enoic Acid

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Compound of Interest

Compound Name: 3-Aminopent-4-enoic acid

CAS No.: 14403-19-1

Cat. No.: B2745529

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Comparative Protocols: Ellman Auxiliary vs. Enzymatic Kinetic Resolution

-Vinyl-

-Amino Acids

Executive Summary & Strategic Rationale

3-Aminopent-4-enoic acid (also known as

-vinyl-

-alanine) is a critical chiral building block in the synthesis of peptidomimetics,

-lactam antibiotics, and complex alkaloids. Its structural uniqueness lies in the C3-vinyl handle, which allows for downstream diversification via Grubbs metathesis or Heck coupling.

However, the synthesis presents a distinct chemoselectivity challenge: controlling the C3 stereocenter without compromising the base-sensitive vinyl group or triggering polymerization.

This guide presents two validated protocols to address distinct research needs:

- Protocol A (The "Ellman" Route): A de novo chemical synthesis using tert-butanefulfonamide. [1] Best for high enantiomeric excess (>98% ee) and gram-scale discovery chemistry where absolute stereocontrol is paramount.
- Protocol B (Biocatalytic Resolution): An enzymatic kinetic resolution using Candida antarctica Lipase B (CAL-B). Best for cost-effective scale-up and "green" manufacturing where racemic starting material is readily available.

Protocol A: Asymmetric Synthesis via Ellman Auxiliary

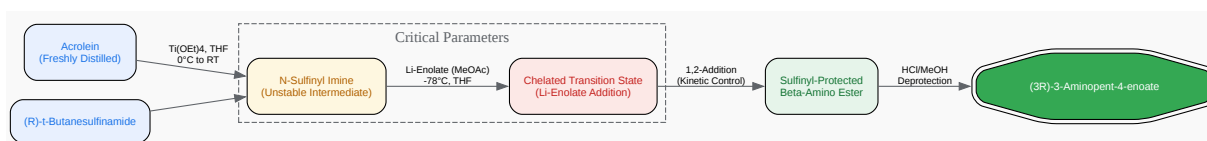
Objective: Synthesis of (3R)-3-aminopent-4-enoic acid methyl ester. Mechanism: Diastereoselective 1,2-addition of a lithium enolate to a chiral N-sulfinyl imine.

Mechanistic Insight

The success of this protocol relies on the Ti(OEt)₄

-mediated condensation to form the electron-deficient N-sulfinyl imine. Upon addition of the lithium enolate, the reaction proceeds via a six-membered chelated transition state (Zimmerman-Traxler model). The metal coordinates to both the sulfinyl oxygen and the imine nitrogen, locking the conformation and forcing the nucleophile to attack from the less hindered face (Si-face attack for R-sulfonamide).

Workflow Diagram



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Figure 1: Reaction pathway for the Ellman auxiliary route. Note the critical intermediate stability.

Experimental Procedure

Step 1: Formation of the N-Sulfinyl Imine

Caution: Acrolein is highly toxic and prone to polymerization. Use freshly distilled acrolein.

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar and nitrogen inlet.
- Reagents: Add (R)-tert-butanefluoramide (10.0 mmol, 1.21 g) and anhydrous THF (50 mL).
- Condensation: Add Ti(OEt)₄ (20.0 mmol, 4.2 mL) via syringe.
- Addition: Cool the mixture to 0°C. Add freshly distilled acrolein (12.0 mmol, 0.8 mL) dropwise.
- Reaction: Allow to warm to room temperature (RT) and stir for 3–6 hours. Monitor by TLC (conversion is usually rapid).
- Quench: Pour into a vigorously stirred mixture of brine (50 mL) and EtOAc (50 mL). Add Celite and filter to remove titanium salts.
- Purification: Flash chromatography (Hexanes/EtOAc) to yield the N-sulfinyl imine. Note: Store at -20°C if not used immediately.

Step 2: Diastereoselective Enolate Addition

- Enolate Gen: In a separate flame-dried flask, add anhydrous THF (30 mL) and diisopropylamine (22.0 mmol, 3.1 mL). Cool to -78°C. Add n-BuLi (2.5 M, 22.0 mmol) dropwise. Stir 30 min.
- Acetate: Add methyl acetate (22.0 mmol) dropwise at -78°C. Stir for 45 min to ensure complete enolate formation.
- Reaction: Dissolve the N-sulfinyl imine (from Step 1) in THF (10 mL) and add it dropwise to the enolate solution at -78°C. Crucial: Maintain temperature < -70°C to favor 1,2-addition over conjugate addition.

- Quench: After 2 hours, quench with saturated NH

Cl at -78°C.

- Isolation: Extract with EtOAc, dry over Na

SO

, and concentrate. Purify via column chromatography.

Step 3: Deprotection

- Dissolve the protected amine in MeOH.
- Add 4N HCl in dioxane (excess). Stir at RT for 1 hour.
- Concentrate to yield the (3R)-**3-aminopent-4-enoic acid** methyl ester hydrochloride salt.

Protocol B: Enzymatic Kinetic Resolution (CAL-B)

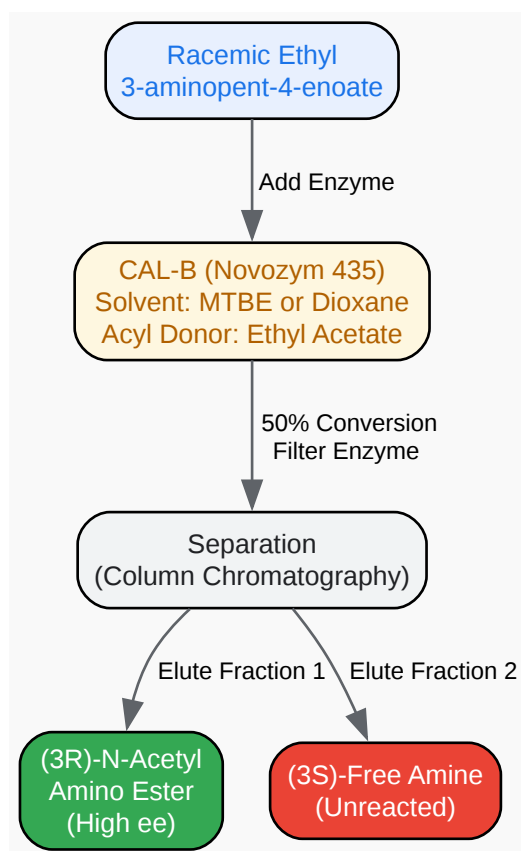
Objective: Resolution of racemic ethyl 3-aminopent-4-enoate. Mechanism: Enantioselective aminolysis/hydrolysis by Serine Hydrolase (Lipase).

Mechanistic Insight

Candida antarctica Lipase B (CAL-B) possesses a chiral catalytic pocket that accommodates the (3R)-enantiomer of

-amino esters more favorably than the (3S)-enantiomer. By using an acyl donor (like ethyl acetate or vinyl acetate), the enzyme selectively acylates the (3R)-amine (or hydrolyzes the (3R)-ester depending on conditions), allowing for physical separation of the enantiomers.

Workflow Diagram



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Figure 2: Enzymatic kinetic resolution workflow. Ideally stopped at 50% conversion.

Experimental Procedure

- Substrate Preparation: Dissolve racemic ethyl 3-aminopent-4-enoate (10 mmol) in anhydrous MTBE (50 mL).
 - Note: The racemate can be prepared via Rodionov-type condensation of malonic acid monoethyl ester, acrolein, and ammonium acetate, though yields vary.
- Enzyme Loading: Add Novozym 435 (immobilized CAL-B, 20% w/w relative to substrate).
- Acyl Donor: Add vinyl acetate (5.0 eq) or ethyl acetate (as solvent and donor).
- Incubation: Shake at 30–40°C at 200 rpm.

- **Monitoring:** Monitor enantiomeric excess (ee) via Chiral HPLC (Chiralpak AD-H or OD-H column). Stop reaction when conversion reaches exactly 50% (kinetic resolution limit).
- **Workup:** Filter off the enzyme beads (can be recycled).
- **Purification:** The reaction mixture contains the (3R)-N-acetylated ester and the unreacted (3S)-free amine. Separate by flash chromatography (the amide is significantly more polar than the amine).
- **Hydrolysis (Optional):** To recover the free amino acid from the (3R)-amide, reflux in 6N HCl.

Comparative Data Analysis

Feature	Protocol A: Ellman Auxiliary	Protocol B: Enzymatic Resolution
Enantioselectivity (ee)	Excellent (>98% de/ee)	Good to Excellent (95-99% depending on conversion)
Yield	High (60-80% overall)	Max 50% (theoretical limit for resolution)
Scalability	Linear (Reagent cost is limiting)	High (Enzyme is reusable; cheap reagents)
Time Efficiency	Low (Multi-step synthesis)	High (Single step + separation)
Atom Economy	Moderate (Auxiliary waste)	High (If unreacted enantiomer is recycled)
Key Risk	Acrolein polymerization; Cryogenic temps	Enzyme inhibition; Separation of enantiomers

References

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